

5-Methoxytracheloside: A Technical Guide to its Discovery and Isolation

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the discovery, isolation, and characterization of **5-Methoxytracheloside**, a novel lignan compound. The document details the natural source of this compound, outlines the experimental protocols for its extraction and purification, and presents its known physicochemical and biological properties. All quantitative data is summarized for clarity, and key experimental workflows are visualized using diagrams to facilitate understanding. This guide is intended to serve as a foundational resource for researchers interested in the further study and potential applications of **5-Methoxytracheloside**.

Introduction

5-Methoxytracheloside is a dibenzylbutyrolactone lignan first identified in 2011.[1] Lignans are a large class of polyphenolic compounds found in plants, known for their diverse biological activities. The discovery of novel lignans like **5-Methoxytracheloside** is of significant interest to the fields of pharmacognosy and drug discovery. This compound was isolated from the stems and leaves of Trachelospermum jasminoides (Lindl.) Lem., a plant used in traditional Chinese medicine.[1][2] This guide provides a detailed account of the scientific work leading to the identification and isolation of this compound.



Discovery and Natural Source

5-Methoxytracheloside was discovered during a phytochemical investigation of Trachelospermum jasminoides, a species in the Apocynaceae family.[1] The stems and leaves of this plant, known as Caulis Trachelospermi, are the natural source from which **5-Methoxytracheloside** and its aglycone counterpart, 5-methoxytrachelogenin, were first isolated.[1][2]

The full chemical name for **5-Methoxytracheloside** is (8S, 8'S)-8'-hydroxy-3, 3', 4, 5-tertramethoxylignan-9, 9'-olide-4'-O-β-d-glucopyranoside.[1]

Experimental Protocols

The isolation of **5-Methoxytracheloside** from Trachelospermum jasminoides involves a multistep process of extraction and chromatographic separation. The following protocols are based on methodologies reported in the literature for the isolation of lignans from this plant source.[2]

Extraction

- Plant Material: Dried and powdered stems and leaves of Trachelospermum jasminoides (Caulis Trachelospermi).
- Extraction Solvent: 80% aqueous ethanol.
- Procedure:
 - 1. The plant material (e.g., 160 kg) is refluxed with the 80% ethanol solution.[2]
 - 2. The extraction is repeated two times to ensure maximum yield.[2]
 - 3. The resulting extracts are combined and concentrated under reduced pressure to remove the ethanol.
 - 4. The concentrated aqueous extract is then diluted (e.g., in 1600 L of 5% alcohol) and centrifuged to remove insoluble matter.[2]

Chromatographic Isolation and Purification



The crude extract is subjected to several rounds of column chromatography to isolate **5-Methoxytracheloside**.

- Macroporous Resin Chromatography:
 - Stationary Phase: HP-20 macroporous resin.[2]
 - Mobile Phase: Stepwise gradient of ethanol in water.
 - Procedure: The clarified extract is loaded onto the HP-20 column. The column is first
 washed with water to remove polar impurities, after which the fraction containing the
 lignans is eluted with a higher concentration of ethanol.
- Silica Gel Column Chromatography:
 - Stationary Phase: Silica gel.
 - Mobile Phase: A gradient system of chloroform and methanol is typically used.
 - Procedure: Fractions from the macroporous resin chromatography are further separated on a silica gel column to separate compounds based on polarity.
- Sephadex LH-20 Column Chromatography:
 - Stationary Phase: Sephadex LH-20.
 - Mobile Phase: Methanol or a mixture of chloroform and methanol.
 - Procedure: This step is used for size exclusion chromatography to separate compounds based on their molecular size and to remove smaller impurities.
- Octadecylsilyl (ODS) Reverse-Phase Chromatography:
 - Stationary Phase: ODS silica gel.
 - Mobile Phase: A gradient of methanol in water.



 Procedure: This final purification step separates compounds based on their hydrophobicity, yielding the purified 5-Methoxytracheloside.

Data PresentationPhysicochemical Properties

While the primary discovery paper was not fully accessible to extract precise yield and purity data, the following table summarizes the key identification data for **5-Methoxytracheloside**.

Property	Value	Reference
Molecular Formula	C28H36O12	[1]
Full Chemical Name	(8S, 8'S)-8'-hydroxy-3, 3', 4, 5-tertramethoxylignan-9, 9'-olide-4'-O-β-d-glucopyranoside	[1]
Natural Source	Stems and leaves of Trachelospermum jasminoides	[1][2]

Detailed ¹H-NMR, ¹³C-NMR, and HRESIMS data would be required from the primary publication for a complete characterization.

Biological Activity Screening

5-Methoxytracheloside was screened for its inhibitory activity on specific signaling pathways. The available data is presented below.

Pathway	Concentration	Result	Reference
IFN-y/STAT1	5 μΜ	-21.0% inhibition (low activity)	[2]
IL-6/STAT3	5 μΜ	4.8% inhibition (negligible activity)	[2]

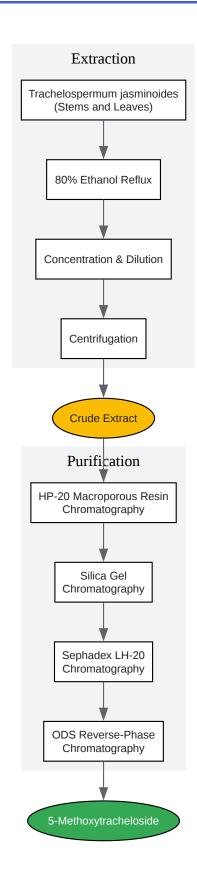
Visualizations



Experimental Workflow for Isolation

The following diagram illustrates the general workflow for the isolation of **5-Methoxytracheloside** from its natural source.





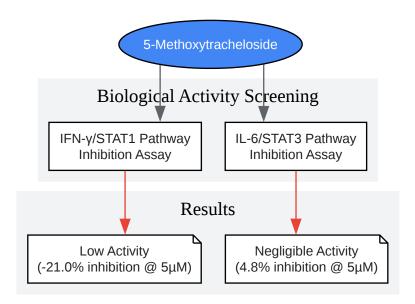
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Caption: General workflow for the isolation of **5-Methoxytracheloside**.



Biological Activity Screening Pathway

As no specific signaling pathway has been identified for **5-Methoxytracheloside**, the following diagram illustrates the screening process it underwent, which is a common approach in natural product research to identify potential biological activities.



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Caption: Biological activity screening of **5-Methoxytracheloside**.

Conclusion

5-Methoxytracheloside is a novel lignan glycoside successfully isolated and identified from Trachelospermum jasminoides. The established protocols for its extraction and purification provide a clear path for obtaining this compound for further research. Initial biological screenings have not yet identified a significant role for **5-Methoxytracheloside** in the IFN-y/STAT1 or IL-6/STAT3 signaling pathways. Further investigation into a broader range of biological targets is warranted to elucidate its potential therapeutic value. This guide provides a solid foundation for researchers to build upon in their future studies of this interesting natural product.



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